

Amonafide dihydrochloride salt forms comparison

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Compound Focus: Amonafide dihydrochloride

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Amonafide Salt Forms

The table below summarizes the different salt forms of the anticancer agent Amonafide identified in the search results.

Salt Form	Key Characteristics / Rationale for Development	Supporting Experimental Data
L-Malate (Xanafide) [1]	Developed to have comparable cytotoxicity & pharmacokinetics to parent drug, with superior solubility, stability, and compressibility [1]. Received FDA Orphan Drug Designation for AML [1].	Comparative preclinical evaluation in breast cancer cell lines (MCF-7, MDA-MB-231, etc.) [1].
Dihydrochloride [2] [3]	One of the many salt forms synthesized and listed in patents.	Patents provide general synthesis and characterization methods [2] [3].

Salt Form	Key Characteristics / Rationale for Development	Supporting Experimental Data
Other Organic & Mineral Salts [2] [3]	Includes oxalate, citrate, malonate, acetate, benzoate, methanesulfonate, and toluenesulfonate salts, among others [2] [3].	Primarily listed in patents with claims of synthesis and pharmaceutical composition formulation [2] [3].

Experimental Protocols for Salt Synthesis and Analysis

The patents and research articles outline standard methodologies for the preparation and characterization of these salts.

General Synthesis Protocol for Amonafide Salts [2] [3]

The following is a typical workflow for synthesizing Amonafide salts, as described in patent documents:

- **Dissolution:** Amonafide free base is dissolved in a suitable organic solvent (e.g., an alcohol like ethanol or methanol).
- **Acid Addition:** The corresponding acid (e.g., hydrochloric acid for the dihydrochloride, L-malic acid for the malate salt) is added to the solution. The acid can be added as a solid or in a solution (e.g., an aqueous or alcoholic solution).
- **Stirring and Crystallization:** The mixture is stirred, often at elevated temperatures (e.g., reflux), until the salt formation is complete. The product is then cooled to precipitate.
- **Isolation and Drying:** The solid salt is isolated by filtration or centrifugation, washed with solvent, and dried under vacuum.

Key Characterization Methods [2] [3]

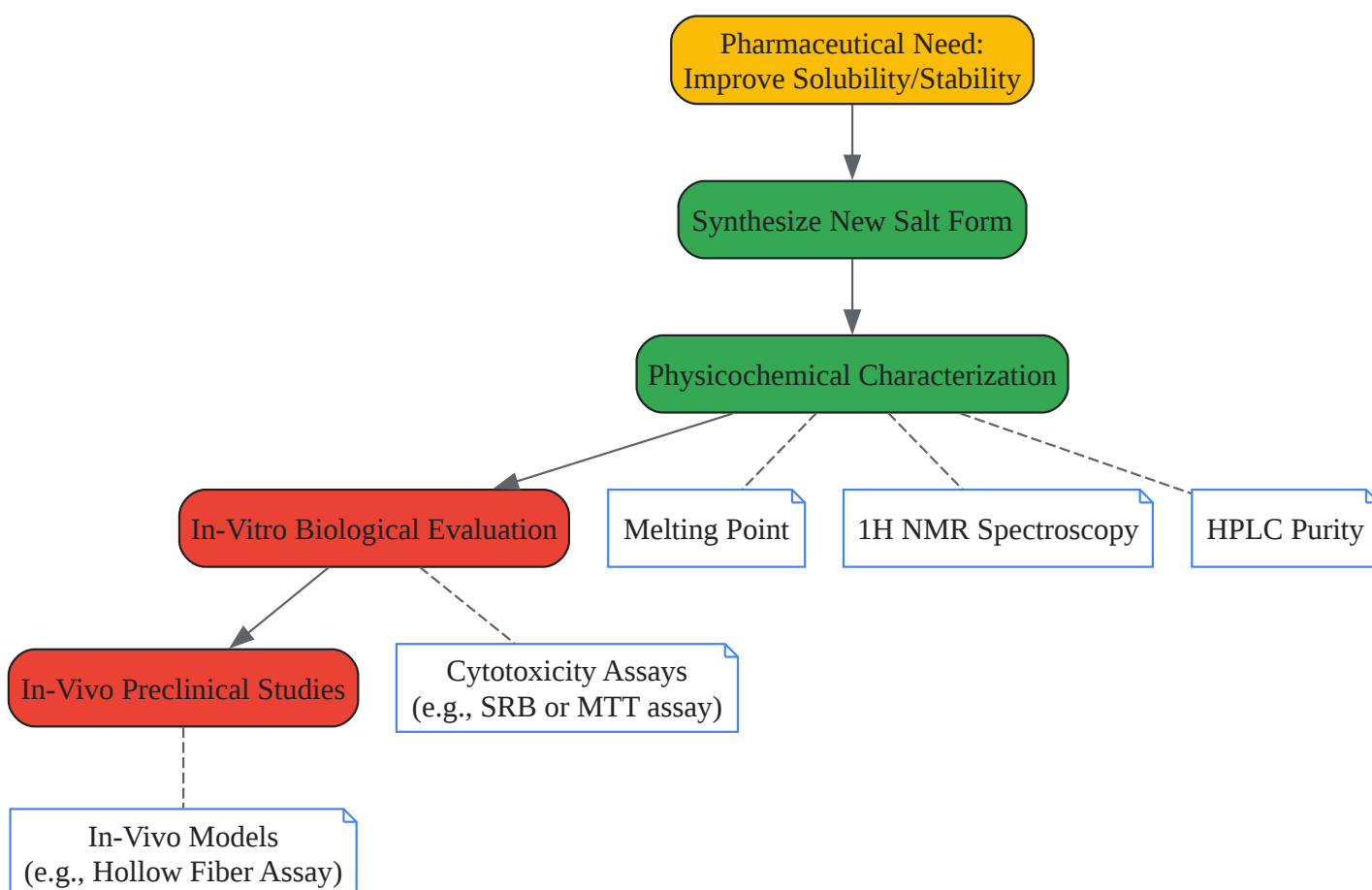
To confirm the identity and properties of the synthesized salts, the following analyses are typically performed:

- **Melting Point:** Determined using standard capillary methods.
- **Spectroscopic Analysis:** Structure confirmation via **¹H Nuclear Magnetic Resonance (1H NMR)**.
- **Elemental Analysis (EA):** Used to verify the chemical composition.

- **High-Performance Liquid Chromatography (HPLC):** Employed to assess the purity of the final product.

Pathway for Salt Form R&D

The development of a new salt form, like Amonafide L-malate (Xanafide), follows a logical progression from initial synthesis to biological validation, driven by the goal of improving pharmaceutical properties.



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References

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